

Flavipin: A Fungal Secondary Metabolite with Promising Therapeutic Potential

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Compound of Interest

Compound Name: *Flavipin*

Cat. No.: *B1206907*

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A Technical Guide for Researchers and Drug Development Professionals

Introduction

Flavipin, a low molecular weight phenolic compound (1,2-diformyl-4,5,6-trihydroxy-3-methylbenzene), is a secondary metabolite produced by a variety of fungi, including species of *Aspergillus*, *Chaetomium*, and *Epicoccum*.^{[1][2]} Initially identified for its antifungal properties, recent research has unveiled a broader spectrum of biological activities, positioning **flavipin** as a molecule of significant interest for therapeutic applications. This technical guide provides an in-depth overview of **flavipin**'s biosynthesis, its diverse biological roles, and the underlying mechanisms of action, with a focus on quantitative data and detailed experimental methodologies to support further research and development.

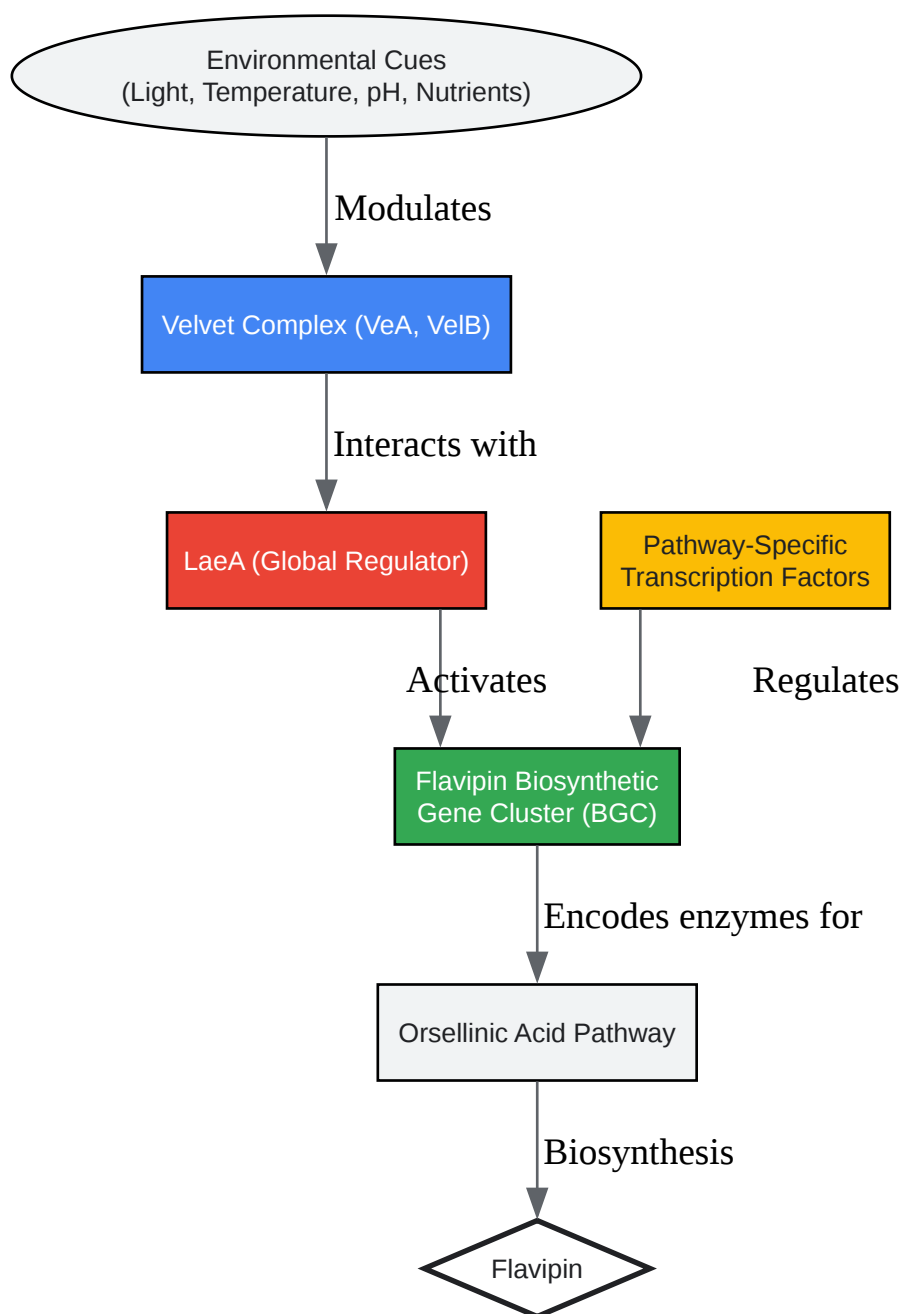
Biosynthesis and Regulation

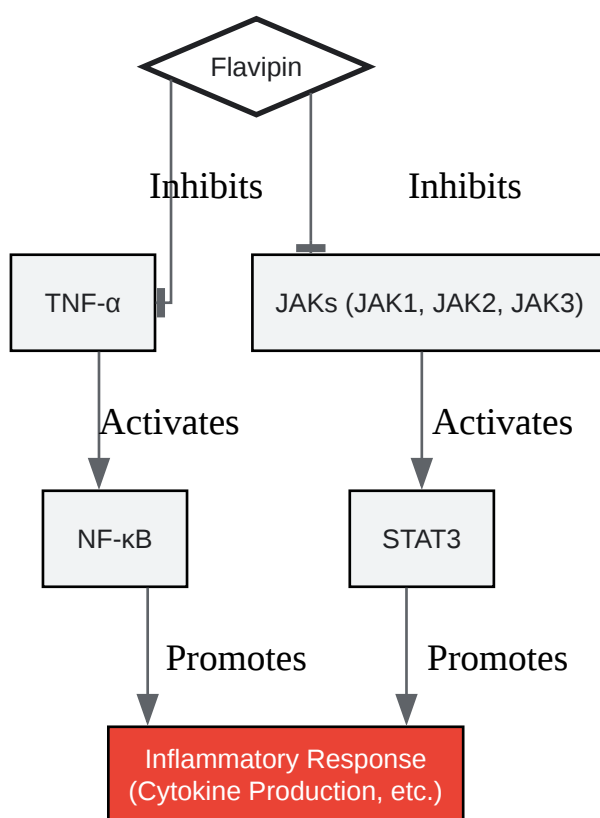
The biosynthesis of **flavipin** in fungi is a complex process, intricately regulated by a hierarchical network of genes. While the complete pathway is still under investigation, it is understood to be derived from the polyketide pathway, with orsellinic acid being a key precursor.^[3] The production of **flavipin**, like many other fungal secondary metabolites, is governed by global regulatory networks that respond to environmental cues.

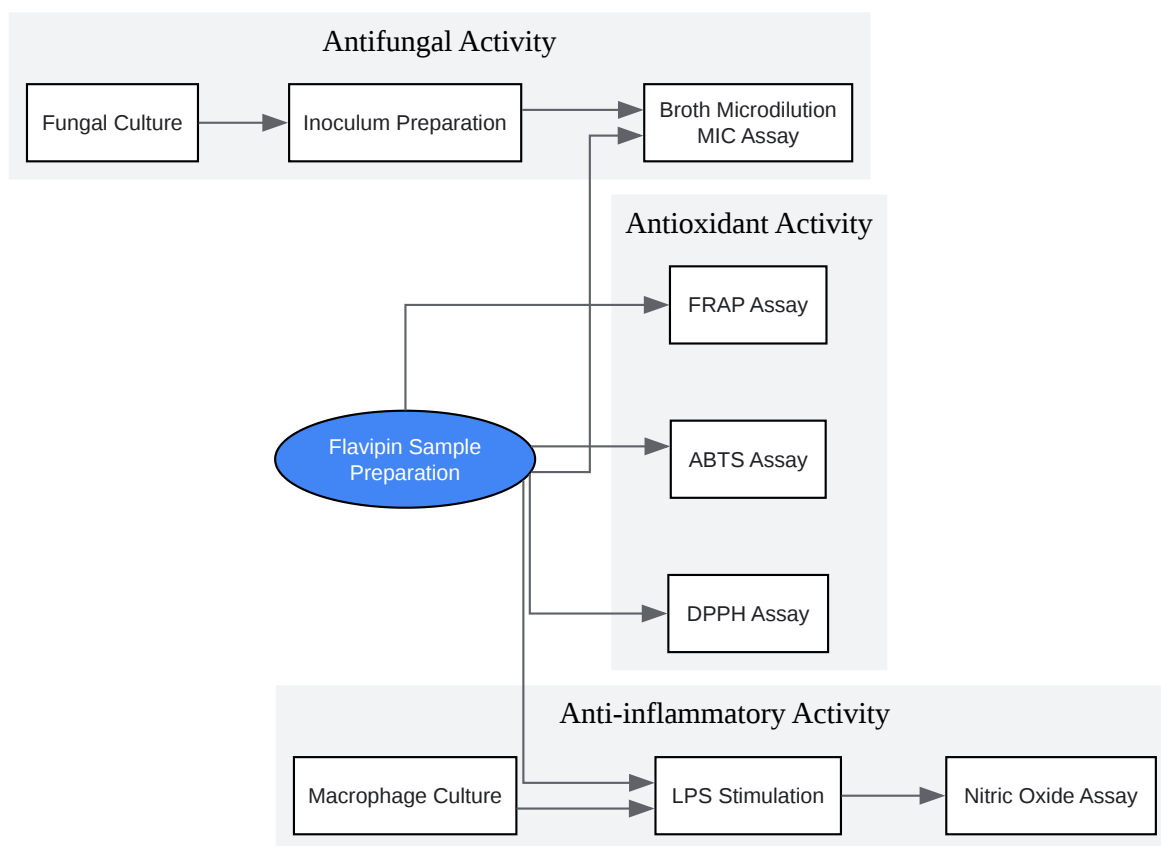
Key regulatory elements include the Velvet complex and the global regulator LaeA. The Velvet complex, a heterotrimeric protein complex typically composed of VeA, VelB, and LaeA, plays a crucial role in coordinating secondary metabolism with fungal development in response to light

and other environmental signals.[4][5][6][7][8][9] LaeA, a methyltransferase, is a master regulator that activates the expression of numerous secondary metabolite gene clusters.[10][11][12][13][14] Environmental factors such as temperature, pH, and nutrient availability also significantly influence the production of **flavipin**. [5][14] For instance, optimal production of **flavipin** by *Aspergillus terreus* has been observed at a pH of 7 and a temperature of 25°C.

Regulatory Pathway of Flavipin Biosynthesis







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